

An In-depth Technical Guide to 2-Chloro-5-nitroanisole

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Compound of Interest

Compound Name: 2-Chloro-5-nitroanisole

Cat. No.: B017299

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This technical guide provides a comprehensive overview of **2-Chloro-5-nitroanisole**, a key intermediate in the pharmaceutical and agrochemical industries.^{[1][2]} Aimed at researchers, scientists, and drug development professionals, this document details its chemical identity, physicochemical properties, and relevant experimental protocols.

Chemical Identity and Synonyms

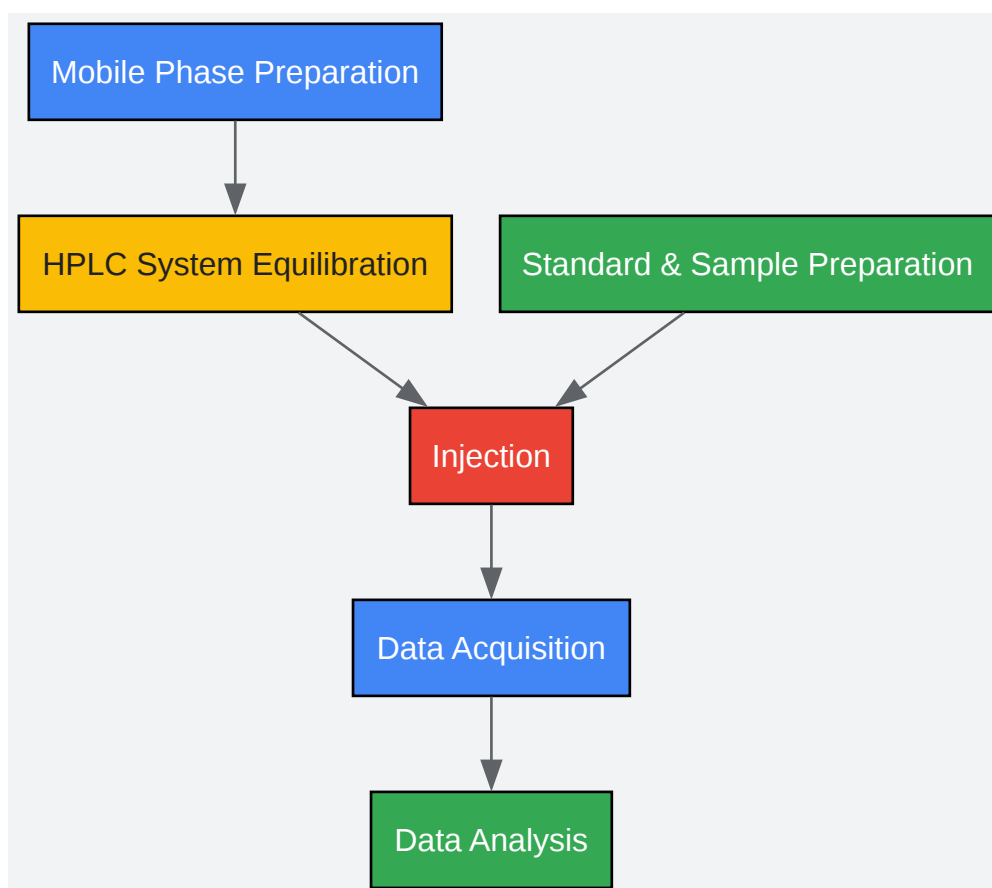
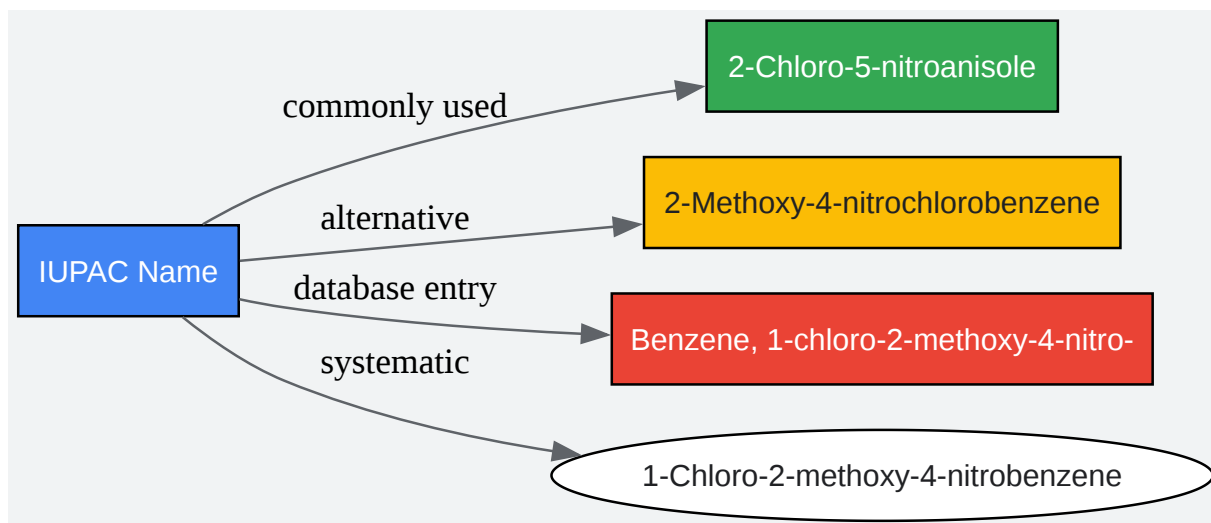
The nomenclature of a chemical compound is critical for unambiguous identification in research and development. **2-Chloro-5-nitroanisole** is known by its systematic IUPAC name and a variety of synonyms.

The formal IUPAC name for this compound is 1-chloro-2-methoxy-4-nitrobenzene.^[3] This name precisely describes the molecular structure, indicating a benzene ring substituted with a chlorine atom at position 1, a methoxy group at position 2, and a nitro group at position 4.

In addition to its IUPAC name, the compound is frequently referred to by several synonyms in commercial and scientific literature. These include:

- **2-Chloro-5-nitroanisole**^[3]
- 2-Methoxy-4-nitrochlorobenzene^[4]
- Benzene, 1-chloro-2-methoxy-4-nitro-^[4]
- 1-Chloro-2-methoxy-4-nitrobenzene^{[3][4]}

Understanding these different names is crucial for conducting thorough literature searches and for clear communication within the scientific community.



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